Application Note: Synthesis of Constrained Lysine Analogs using Azepan-2-one Derivatives

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Compound of Interest

Compound Name:	*3-Amino-4-methylazepan-2-one*
CAS No.:	*209983-74-4*
Cat. No.:	*B13059290*

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Executive Summary

Conformational restriction of flexible amino acid side chains is a pivotal strategy in modern drug design to enhance binding affinity, selectivity, and proteolytic stability. Lysine, with its flexible butylamine side chain, often incurs a high entropic penalty upon binding. The azepan-2-one (caprolactam) scaffold serves as a robust constrained lysine mimic, effectively "locking" the side chain into a specific geometry while maintaining the critical charged interaction points.

This guide details the synthesis of (3S)-3-amino-azepan-2-one (also known as L-

-amino-

-caprolactam, L-Acl) and its advanced derivative, Fmoc-(3S)-3-amino-1-carboxymethyl-azepan-2-one. The latter acts as a "Freidinger-style" lactam bridge, allowing the incorporation of the constrained lysine motif directly into the peptide backbone via Solid-Phase Peptide Synthesis (SPPS).

Scientific Rationale & Mechanism

The "Entropic Lock" Principle

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Linear lysine possesses significant conformational freedom (

torsion angles). By cyclizing the

-amine to the peptide backbone nitrogen (conceptually), the azepan-2-one ring is formed.

- Structural Homology: The path from the

  -carbon (C3) to the ring nitrogen (N1) in 3-amino-azepan-2-one consists of 4 methylene groups (

  ), identical to the

  spacing in native lysine.

- Bioactivity: This scaffold mimics the

  to

  turn geometry often found in bioactive peptides, stabilizing

  -turn secondary structures.

Strategic Synthetic Planning

Two primary routes are presented:

- Direct Cyclization (Method A): Conversion of L-Lysine to L-Acl. This is the most atom-economical route for unsubstituted scaffolds.
- Backbone Integration (Method B): Functionalization of the lactam nitrogen to create a bifunctional building block (Fmoc-Acl-CH

  COOH) suitable for SPPS.

Experimental Protocols

Protocol A: Synthesis of (3S)-3-amino-azepan-2-one (L-Acl)

Objective: To synthesize the core lactam scaffold from L-Lysine while preserving chirality.

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Reagents:

- L-Lysine Monohydrochloride (10 g, 54.7 mmol)
- Aluminum Oxide (Al

  O

  ), Basic (Activated)
- n-Butanol or 1-Pentanol (Solvent)
- Sodium Hydroxide (NaOH)

Step-by-Step Methodology:

- Neutralization: Dissolve L-Lysine HCl (10 g) in minimal water and neutralize with equimolar NaOH. Evaporate to dryness to obtain the free base/salt mixture.
- Suspension: Suspend the solid in n-Butanol (150 mL). Add Basic Al

  O

  (20 g) as a dehydration catalyst.
- Cyclization: Heat the mixture to reflux (approx. 118°C) for 12–16 hours using a Dean-Stark trap to continuously remove the water generated by lactamization.
  - Expert Insight: Continuous water removal is critical to drive the equilibrium toward the lactam and prevent ring opening.
- Workup: Filter the hot solution to remove Al

  O

  . Allow the filtrate to cool.
- Crystallization: (3S)-3-amino-azepan-2-one typically precipitates upon cooling. Filter the white crystals and wash with cold ether.

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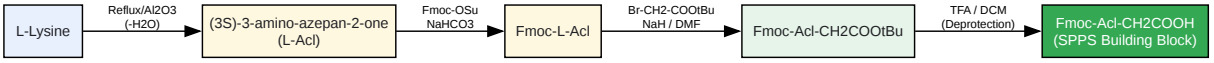
- Purification: Recrystallize from ethanol/ether if necessary.
  - Yield: 65–75%
  - Chiral Integrity: Check optical rotation.

    (c=1, water).

Protocol B: Synthesis of Fmoc-(3S)-3-amino-1-carboxymethyl-azepan-2-one

Objective: To create an SPPS-compatible building block where the lysine side chain is constrained and the backbone is extendable.

Workflow Diagram (Graphviz):



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Caption: Synthetic pathway for the generation of the Fmoc-protected, backbone-insertable constrained lysine mimic.

Detailed Steps:

Step 1: Fmoc Protection[1]

- Dissolve L-Acl (2.0 g, 15.6 mmol) in 1,4-Dioxane/Water (1:1, 40 mL).
- Add NaHCO

  (2.6 g, 31.2 mmol).
- Add Fmoc-OSu (5.26 g, 15.6 mmol) slowly at 0°C. Stir at Room Temp (RT) for 4 hours.
- Acidify to pH 2 with 1N HCl. Extract with Ethyl Acetate.

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- Product: Fmoc-(3S)-3-amino-azepan-2-one. (Yield: ~90%).

Step 2: N-Alkylation (The "Freidinger" Linker)

- Dissolve Fmoc-L-Acl (3.0 g, 8.5 mmol) in anhydrous DMF (30 mL) under Nitrogen.
- Cool to 0°C. Add NaH (60% dispersion, 0.37 g, 9.3 mmol) carefully. Stir for 30 min until gas evolution ceases.
  - Expert Insight: The amide proton of the lactam (pKa ~17) is deprotonated here. The carbamate proton (Fmoc-NH) is less acidic or sterically hindered, but kinetic control is key. Use exactly 1.1 eq of base.
- Add tert-butyl bromoacetate (1.82 g, 9.3 mmol) dropwise.
- Stir at RT for 3–5 hours. Monitor by TLC (Hexane/EtOAc).
- Quench with NH

  Cl solution. Extract with EtOAc. Purify via silica gel chromatography.
- Product: Fmoc-(3S)-3-amino-1-(tert-butoxycarbonylmethyl)-azepan-2-one.

Step 3: Ester Deprotection

- Dissolve the intermediate in DCM (10 mL).
- Add Trifluoroacetic Acid (TFA) (10 mL). Stir for 2 hours at RT.
- Evaporate volatiles. Co-evaporate with toluene to remove residual TFA.
- Final Product:Fmoc-(3S)-3-amino-1-carboxymethyl-azepan-2-one.
  - Validation: ESI-MS m/z calc for C

    H

    N

    O

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: 408.45.

Data Summary & Validation

Table 1: Physicochemical Properties of Key Intermediates

Compound	Formula	MW (g/mol)	Expected Yield	Key NMR Signal (ppm)
L-Acl	C H N O	128.17	70%	3.65 (dd, 1H, H-3), 3.15 (m, 2H, H-7)
Fmoc-L-Acl	C H N O	350.41	90%	7.3-7.8 (m, 8H, Fmoc Ar), 5.8 (d, NH)
Fmoc-Acl-CH COOH	C H N O	408.45	85% (from ester)	4.2 (s, 2H, N-CH -COOH)

Application Note: Incorporation into SPPS

The Fmoc-Acl-CH

COOH building block behaves as a dipeptide mimic.

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- Coupling: Use standard HATU/DIPEA activation. The secondary amine formed after coupling (at the N-terminus of the Acl residue) is sterically hindered.
- Next Residue: Coupling the next amino acid onto the 3-amino group of the Acl ring can be sluggish.
  - Recommendation: Use COMU or PyAOP for the subsequent coupling. Double coupling at 50°C is recommended.
- Conformation: This unit induces a strong

  -turn (Type II' or Type III) constraint, mimicking the Lys-Gly turn.

References

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- To cite this document: BenchChem. [Application Note: Synthesis of Constrained Lysine Analogs using Azepan-2-one Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13059290/docs#application-note-synthesis-of-constrained-lysine-analogs-using-azepan-2-one-derivatives]

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